

Addressing poor bioavailability of UAMC-3203

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Compound of Interest

Compound Name: UAMC-3203

Cat. No.: B611532

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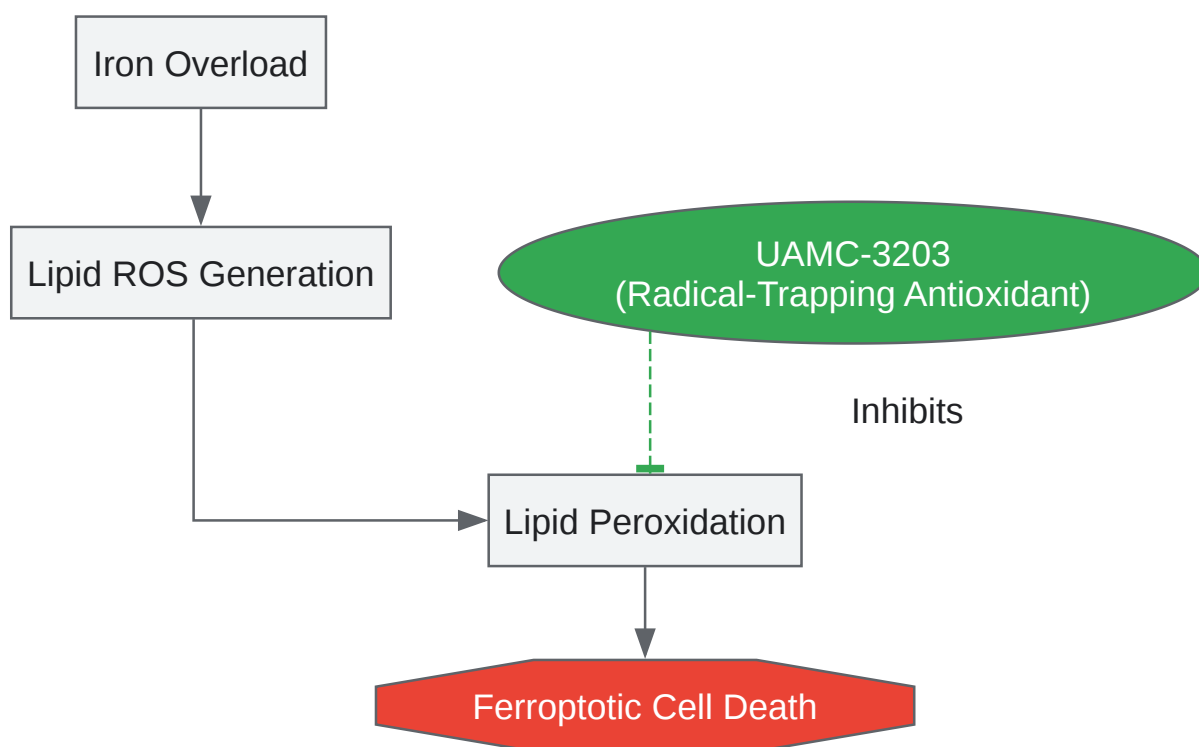
Technical Support Center: UAMC-3203

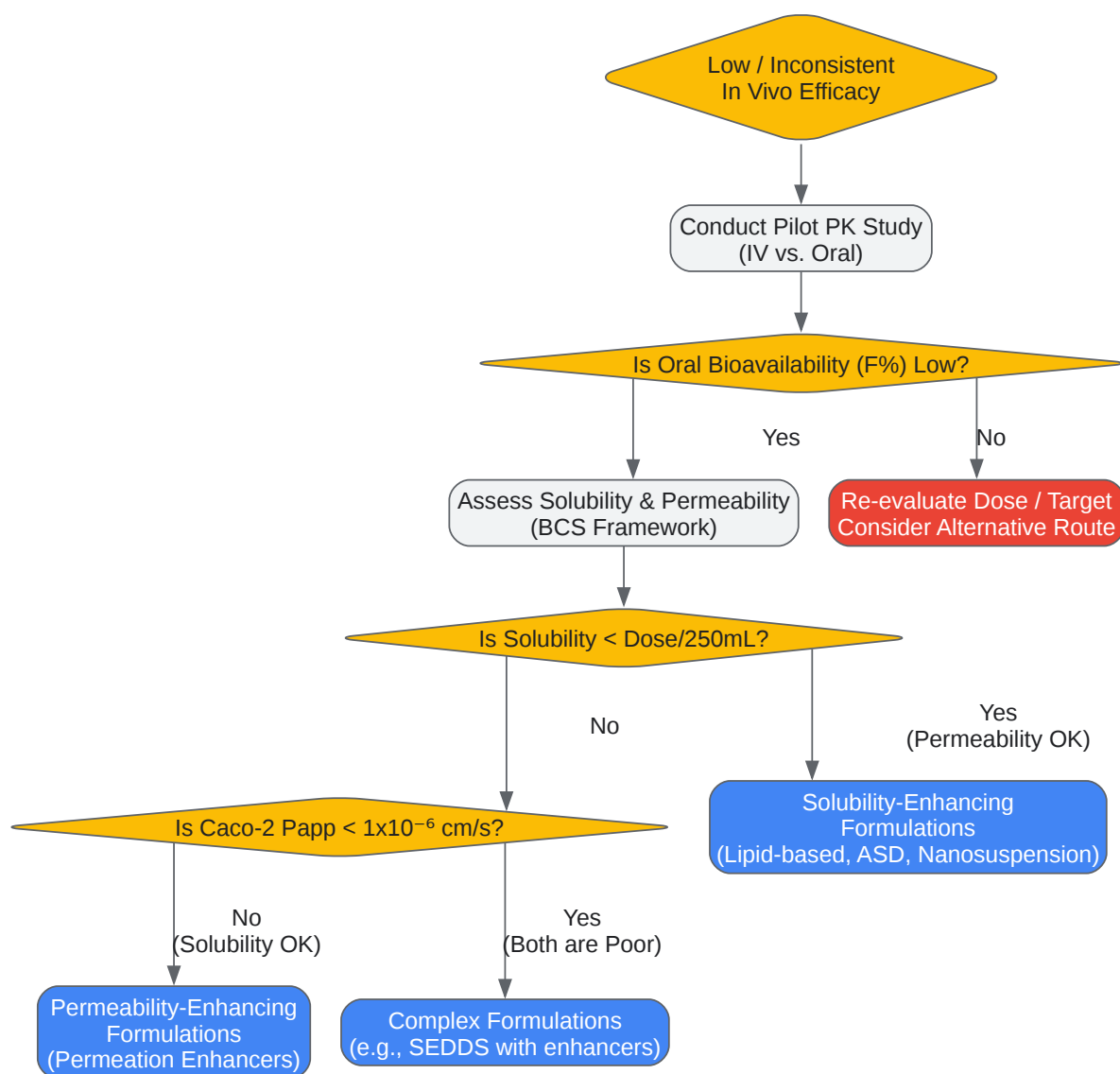
This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting strategies to address the challenges associated with the bioavailability of **UAMC-3203**, a potent ferroptosis inhibitor.

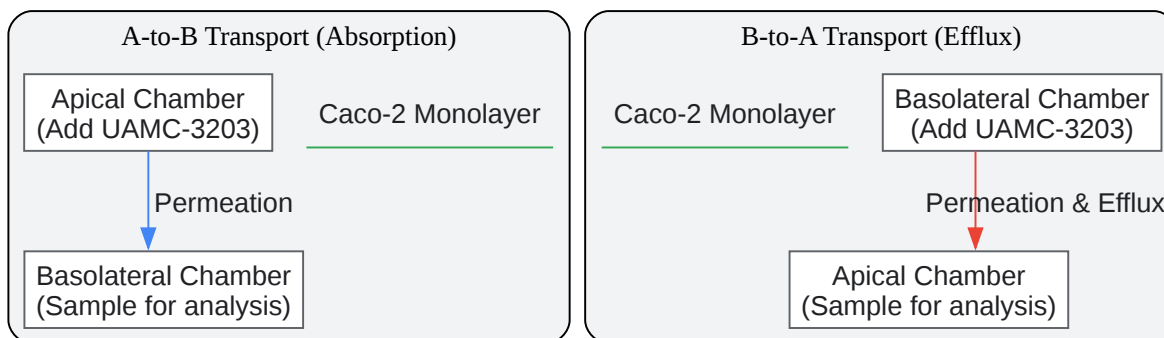
Frequently Asked Questions (FAQs)

Q1: What is **UAMC-3203** and what is its mechanism of action?

A1: **UAMC-3203** is a potent and selective small-molecule inhibitor of ferroptosis, a form of iron-dependent regulated cell death characterized by lipid peroxidation.^{[1][2][3]} It was developed as an analog of Ferrostatin-1 (Fer-1) with improved stability and solubility.^{[2][4][5]} The compound acts as a lipophilic radical-trapping antioxidant; it integrates into phospholipid bilayers and halts the chain reaction of lipid peroxidation, thereby preventing ferroptotic cell death.^{[2][4][5][6][7]} **UAMC-3203** has demonstrated in vivo efficacy in protecting against multi-organ injury in animal models.^{[4][5][8]}







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